energetic properties comparison: DINA vs DEGDN plasticizers

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Compound of Interest

Compound Name:	*Diethanolnitramine dinitrate*
CAS No.:	*4185-47-1*
Cat. No.:	*B1604548*

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Energetic Properties Comparison: DINA vs. DEGDN Plasticizers in Advanced Formulations

As formulation scientists and energetics researchers, we are constantly navigating the thermodynamic tightrope between maximizing energy density and maintaining Insensitive Munitions (IM) compliance. Energetic plasticizers are critical in this balancing act; they reduce the glass transition temperature (Tg) of the polymer binder matrix—ensuring low-temperature structural integrity—while actively contributing to the overall heat of explosion[1].

This guide provides an objective, data-supported comparison between two highly utilized energetic plasticizers: DEGDN (Diethylene glycol dinitrate) and DINA (bis(2-nitroxyethyl)nitramine, also known as N-Nitrodihydroxyethyl dinitrate). By analyzing their thermochemical profiles and the causality behind their formulation behaviors, we can establish rigorous frameworks for next-generation propellant and polymer-bonded explosive (PBX) development.

Thermochemical & Energetic Profiling

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To objectively evaluate these plasticizers, we must first look at their baseline physicochemical properties. The table below synthesizes the quantitative data critical for formulation design.

Property	DEGDN[2]	DINA[3]
Chemical Structure	Diethylene glycol dinitrate	bis(2-nitroxyethyl)nitramine
Physical State (at 20 °C)	Oily Liquid	Crystalline Solid
Density	~1.38 g/cm³	~1.49 g/cm³
Melting / Freezing Point	-11.3 °C	49.5 – 51.5 °C
Decomposition Onset	~160 °C	~160 °C
Heat of Explosion	~1358 cal/g	Surpasses standard NG/NC mixtures
Impact Sensitivity	Highly Sensitive (~0.1 J)[4]	Moderately Insensitive[5]
Primary Application	High plasticization, viscosity reduction	LOVA formulations, desensitization

Mechanistic Causality in Formulation Design

Choosing between DEGDN and DINA is not merely a matter of energy output; it is a strategic decision based on molecular interactions within the binder matrix.

The Case for DEGDN: DEGDN is a highly efficient liquid nitrate ester. Because of its low viscosity and high free volume contribution, it is exceptional at lowering the Tgof binders like nitrocellulose (NC) or glycidyl azide polymer (GAP)[1]. However, this high mobility comes with a mechanistic trade-off: migration. Over time, DEGDN is prone to migrating out of the polymer matrix, which can embrittle the propellant and lead to catastrophic failure during ignition. Furthermore, DEGDN is inherently sensitive to shock and friction, registering an impact sensitivity of roughly 0.1 J, categorizing it as highly sensitive[4].

The Case for DINA: DINA offers a fundamentally different approach. Because it is a solid at room temperature (melting around 50 °C), it acts as a gelling agent rather than a traditional liquid plasticizer[3]. When processed at elevated temperatures, DINA integrates into the matrix, and upon cooling, its nitramine and nitrate ester groups form strong hydrogen-bonding

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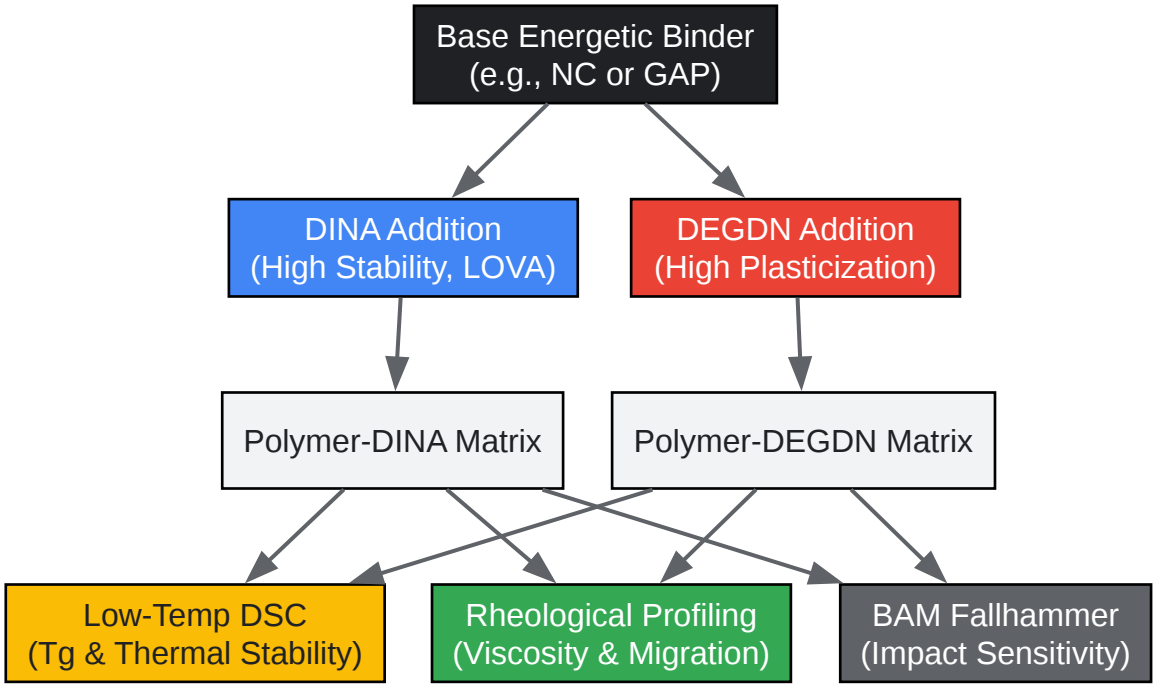
networks with the polymer backbone. This steric hindrance drastically reduces plasticizer migration. More importantly, DINA is a cornerstone in Low Vulnerability Ammunition (LOVA) formulations. It effectively lowers the freezing point of the mixture and decreases overall shock sensitivity while maintaining—or even surpassing—the energy output of traditional nitroglycerin (NG) based systems[5].

Experimental Workflow & Logical Relationships

The integration of either plasticizer requires a rigorous, multi-tiered testing workflow to validate both performance and safety.



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Workflow for evaluating energetic plasticizer integration and performance.

Experimental Methodologies (Self-Validating Protocols)

To ensure scientific integrity, the following protocols are designed as self-validating systems, ensuring that environmental noise or instrument drift does not yield false positives.

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Protocol A: Thermal Profiling via Low-Temperature DSC

Causality: Identifying the Tgdictates the operational temperature limits of the propellant, while the decomposition onset predicts thermal hazard risks[3].

- Sample Preparation: Weigh 1.5–2.0 mg of the plasticized binder into an aluminum crucible. Seal with a pierced lid to prevent overpressure during decomposition.
- Baseline Validation: Place an identical, empty sealed crucible in the reference furnace. This self-validates the run by subtracting baseline instrument heat-flow drift, ensuring all recorded peaks are strictly sample-derived.
- Cooling Phase: Quench the sample to -100 °C using liquid nitrogen at a rate of 10 °C/min. Hold isothermally for 5 minutes to ensure thermal equilibrium.
- Heating Phase: Ramp the temperature from -100 °C to 250 °C at 5 °C/min.
- Data Extraction: Record the step-change in the baseline (indicating Tg) and the onset of the primary exothermic peak (indicating decomposition).

Protocol B: Rheological Evaluation of Miscibility & Migration

Causality: A drop in viscosity confirms plasticization efficacy, while steady-state shear testing over time reveals phase separation (migration)[1].

- Setup: Utilize a parallel-plate rheometer with a 25 mm geometry. Set the gap to 1.0 mm and temperature to 25 °C.
- Shear Sweep (Up/Down): Ramp the shear rate from 0.1 to 100 s^{-1}, then immediately ramp back down to 0.1 s^{-1}.
- Self-Validation (Hysteresis): Compare the upward and downward curves. A perfectly overlapping curve validates a stable, miscible system. A significant hysteresis loop indicates structural breakdown, signaling that the plasticizer is migrating or phase-separating under shear stress.

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Protocol C: Impact Sensitivity Testing (BAM Fallhammer)

Causality: Energetic materials must survive the kinetic shocks of manufacturing, transport, and launch[4].

- Preparation: Place 40 mm^3 of the formulation between two polished steel cylinders within the BAM guide ring.
- Bruceton Staircase Method: Drop a standard weight (e.g., 2 kg) from a known height. If the sample initiates (audible report, flash, or gas release), lower the drop height for the next sample. If it fails to initiate, raise the height.
- Self-Validation: The Bruceton method is inherently self-correcting. By requiring a statistically significant number of trials (typically 30+) to find the 50% probability of initiation (H50), the protocol mathematically filters out anomalous localized sample defects (e.g., a single trapped air void).

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